

# Solubility Profile of 2-Methyl-2-(methylamino)propan-1-ol: A Technical Guide

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## Compound of Interest

**Compound Name:** 2-Methyl-2-(methylamino)propan-1-ol

**Cat. No.:** B036536

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## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Methyl-2-(methylamino)propan-1-ol**, a versatile building block in organic synthesis. Due to a lack of extensive, publicly available quantitative data, this document focuses on qualitative solubility information derived from available literature and the physicochemical properties of analogous compounds. Furthermore, a detailed, generalized experimental protocol for determining the precise solubility of this compound in various solvents is presented, adhering to established methodologies such as the shake-flask method. This guide is intended to be a valuable resource for researchers and professionals in drug development and other scientific fields who are considering the use of **2-Methyl-2-(methylamino)propan-1-ol** in their work.

## Introduction

**2-Methyl-2-(methylamino)propan-1-ol** (CAS No: 27646-80-6) is a beta-amino alcohol that serves as a crucial intermediate in the synthesis of more complex molecules.<sup>[1]</sup> Its bifunctional nature, containing both a primary alcohol and a secondary amine group, makes it a valuable precursor for a variety of chemical transformations.<sup>[1]</sup> Understanding its solubility in different solvents is a critical first step for its effective use in reaction chemistry, formulation development, and purification processes. This guide summarizes the available solubility information and provides a robust framework for its experimental determination.

# Physicochemical Properties

A summary of the key physicochemical properties of **2-Methyl-2-(methylamino)propan-1-ol** is presented in the table below.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>13</sub> NO
Molecular Weight	103.16 g/mol <a href="#">[1]</a>
Appearance	Colorless to Yellow Liquid or Semi-Solid or Solid
Boiling Point	162 °C <a href="#">[2]</a>
Melting Point	24 - 28 °C <a href="#">[3]</a>
Density	0.934 g/cm <sup>3</sup> at 25 °C <a href="#">[3]</a>
Flash Point	62 °C <a href="#">[2]</a>

## Solubility Data

Quantitative solubility data for **2-Methyl-2-(methylamino)propan-1-ol** is not widely available in published literature. However, qualitative descriptions and the principle of "like dissolves like" provide valuable insights into its expected solubility profile.

## Qualitative Solubility

The presence of both a polar hydroxyl (-OH) group and a secondary amine (-NHCH<sub>3</sub>) group suggests that **2-Methyl-2-(methylamino)propan-1-ol** will exhibit good solubility in polar solvents. One source explicitly states that the compound is slightly soluble in chloroform and methanol.[\[2\]](#)[\[4\]](#)

Based on the behavior of structurally similar compounds like 2-(dimethylamino)-2-methyl-propan-1-ol and 2-amino-2-methyl-1-propanol, a more detailed qualitative solubility profile can be inferred. 2-(dimethylamino)-2-methyl-propan-1-ol is reported to be soluble in polar solvents such as water and alcohols due to its ability to form hydrogen bonds.[\[5\]](#) Similarly, 2-amino-2-methyl-1-propanol is described as being miscible with water and soluble in alcohols.

The following table summarizes the expected qualitative solubility of **2-Methyl-2-(methylamino)propan-1-ol** in various solvent classes.

Solvent Class	Representative Solvents	Expected Solubility	Rationale
Polar Protic	Water, Methanol, Ethanol	Soluble to Miscible	The hydroxyl and amino groups can act as both hydrogen bond donors and acceptors, leading to strong interactions with protic solvents.
Polar Aprotic	Acetone, Acetonitrile	Likely Soluble	The permanent dipole of these solvents can interact favorably with the polar functional groups of the solute.
Halogenated	Chloroform, Dichloromethane	Slightly Soluble to Soluble	The compound is stated to be slightly soluble in chloroform. [2][4] These solvents can engage in dipole-dipole interactions.
Non-Polar	Hexane, Toluene	Low to Insoluble	The significant difference in polarity between the solute and these solvents will likely result in poor solvation.

## Experimental Protocol for Solubility Determination

To obtain precise and reliable quantitative solubility data, a well-defined experimental protocol is essential. The isothermal shake-flask method is a widely accepted and robust technique for

determining the thermodynamic solubility of a compound.

## Principle

The shake-flask method involves equilibrating a surplus of the solid solute with the solvent of interest at a constant temperature. Once equilibrium is reached, the saturated solution is separated from the undissolved solid, and the concentration of the solute in the solution is determined using a suitable analytical method.

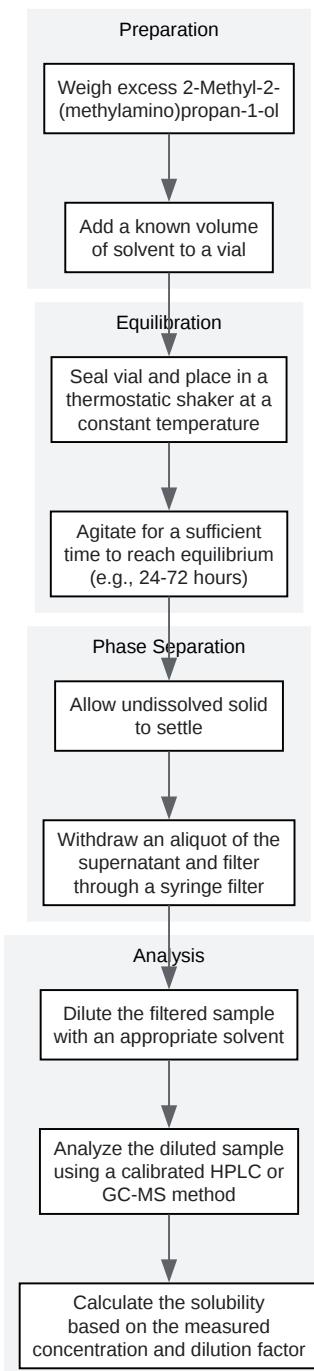
## Materials and Equipment

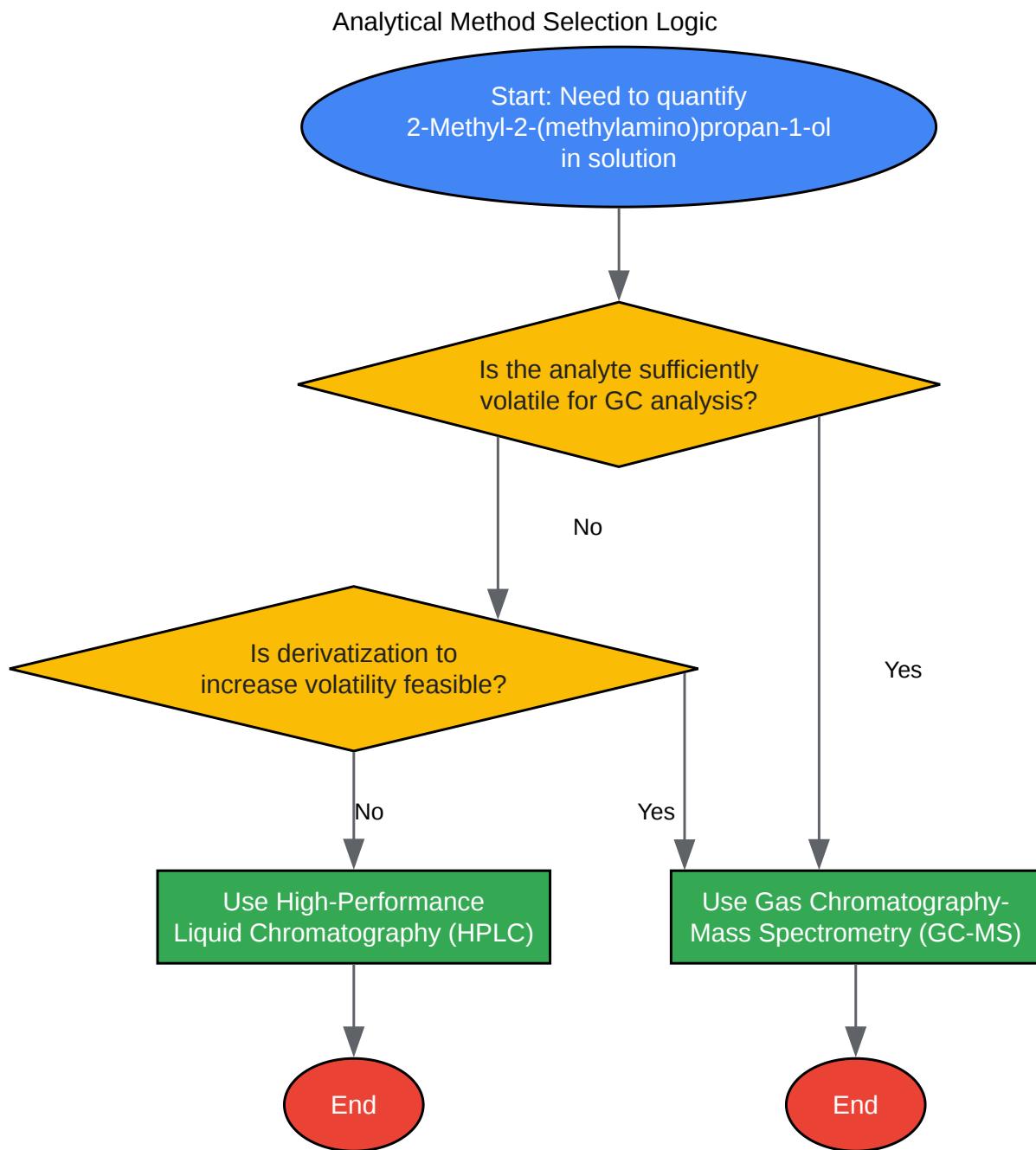
- **2-Methyl-2-(methylamino)propan-1-ol** (high purity)
- Selected solvents (analytical grade or higher)
- Thermostatically controlled shaker or incubator
- Vials with screw caps
- Syringe filters (e.g., 0.45 µm PTFE or nylon)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system
- Volumetric flasks and pipettes

## Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **2-Methyl-2-(methylamino)propan-1-ol**.

## Experimental Workflow for Solubility Determination





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